

Molecular weight and formula of ethyl 2-oxobutanoate

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Compound of Interest

Compound Name: Ethyl 2-oxobutanoate

Cat. No.: B100451

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An In-depth Technical Guide to Ethyl 2-oxobutanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **ethyl 2-oxobutanoate**, a key building block in various synthetic organic chemistry applications, including the synthesis of pharmaceuticals and other bioactive molecules.

Physicochemical Data

The core molecular attributes of **ethyl 2-oxobutanoate** are summarized in the table below for easy reference and comparison.

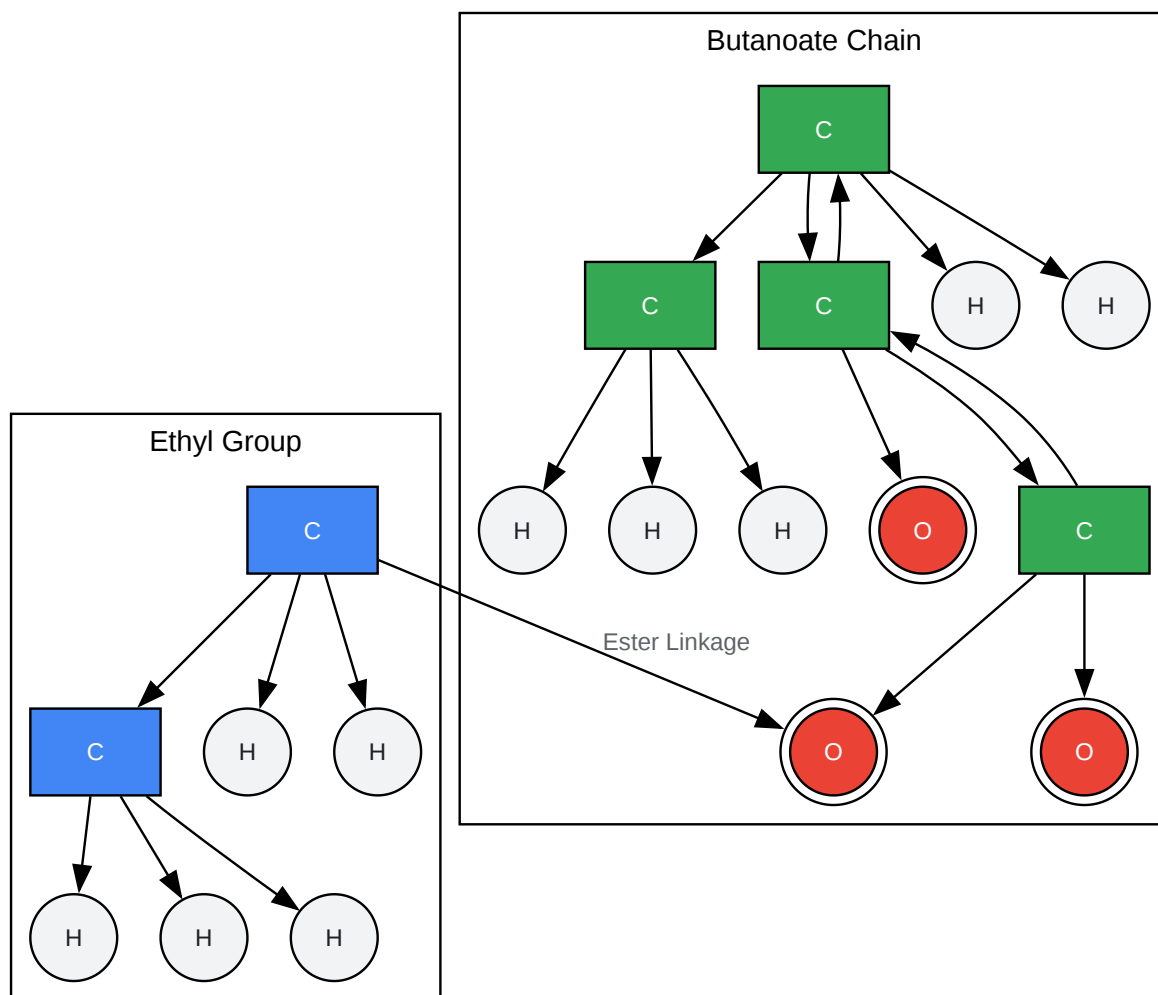
Property	Value	Citations
Molecular Formula	C6H10O3	[1] [2] [3] [4]
Molecular Weight	130.14 g/mol	[1] [4]

Molecular Structure and Connectivity

The structural formula of **ethyl 2-oxobutanoate** consists of a four-carbon backbone with a ketone group at the second position and an ethyl ester at the carboxyl group. The relationship

between the constituent atoms and functional groups is illustrated in the diagram below.

Molecular Connectivity of Ethyl 2-oxobutanoate



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Caption: Molecular graph of **ethyl 2-oxobutanoate**.

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References

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